

Application Notes and Protocols for Radiolabeling Ferric Vibriobactin with Gallium-68

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Compound of Interest

Compound Name: *Ferric vibriobactin*

Cat. No.: *B1683552*

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Introduction

Vibriobactin is a catecholate siderophore produced by *Vibrio cholerae* to facilitate iron acquisition, a critical process for bacterial survival and pathogenesis.[1][2][3] The high affinity of vibriobactin for ferric iron (Fe^{3+}) can be exploited for diagnostic imaging by replacing the iron atom with a positron-emitting radionuclide, such as Gallium-68 (^{68}Ga).[4][5] ^{68}Ga -labeled vibriobactin can serve as a PET imaging agent to specifically target and visualize sites of *Vibrio cholerae* infection.[6] This application note provides a detailed protocol for the radiolabeling of vibriobactin with ^{68}Ga , along with methods for quality control and characterization of the resulting radiopharmaceutical, [^{68}Ga]Ga-vibriobactin.

The underlying principle of this method is the substitution of the central iron ion in the **ferric vibriobactin** complex with $^{68}\text{Ga}^{3+}$. Gallium-68, with its favorable decay characteristics ($\beta^+ = 89\%$, $t_{1/2} = 68$ min) and availability from a $^{68}\text{Ge}/^{68}\text{Ga}$ generator, is a well-suited radionuclide for PET imaging.[4][5][7] The resulting ^{68}Ga -vibriobactin complex is expected to be taken up by bacteria expressing specific siderophore receptors, allowing for targeted imaging of infections.[8][9]

Experimental Protocols

Materials and Reagents

- Vibriobactin (deferrated form)
- $^{68}\text{Ge}/^{68}\text{Ga}$ generator (GMP grade)
- Ultrapure water (metal-free)
- Sodium acetate buffer (0.5 M, pH 4.5, metal-free)
- Ethanol (absolute, for sterilization)
- Sterile, pyrogen-free vials
- Syringes and sterile filters (0.22 μm)
- Radio-TLC or Radio-HPLC system for quality control
- Dose calibrator

Protocol for ^{68}Ga -Vibriobactin Radiolabeling

- Elution of ^{68}Ga : Elute the $^{68}\text{Ge}/^{68}\text{Ga}$ generator with 5 mL of 0.1 M HCl (ultrapure, metal-free) according to the manufacturer's instructions.
- Preparation of Vibriobactin Solution: Prepare a stock solution of vibriobactin in ultrapure water at a concentration of 1 mg/mL.
- Radiolabeling Reaction:
 - In a sterile vial, add 50 μL of the vibriobactin stock solution (50 μg).
 - Add 500 μL of 0.5 M sodium acetate buffer (pH 4.5).
 - Add 1-2 mL of the ^{68}Ga eluate (containing approximately 185-370 MBq of ^{68}Ga).
 - Gently vortex the reaction mixture.
 - Incubate the vial at 95°C for 10 minutes in a shielded heating block.

- Purification (Optional but Recommended):
 - After incubation, the reaction mixture can be purified using a C18 Sep-Pak cartridge to remove any unreacted ^{68}Ga .
 - Condition the C18 cartridge with 5 mL of ethanol followed by 10 mL of ultrapure water.
 - Load the reaction mixture onto the cartridge.
 - Wash the cartridge with 10 mL of ultrapure water to remove unbound ^{68}Ga .
 - Elute the $[\text{}^{68}\text{Ga}]\text{Ga}$ -vibriobactin with 0.5 mL of ethanol.
 - The ethanolic solution can be diluted with sterile saline for injection.
- Sterilization: Pass the final product through a 0.22 μm sterile filter into a sterile, pyrogen-free vial.
- Quality Control: Perform the quality control tests as described below.

Quality Control Procedures

1. Radiochemical Purity (RCP):

- Method: Radio-Thin Layer Chromatography (radio-TLC)
- Stationary Phase: iTLC-SG paper
- Mobile Phase: 0.1 M sodium citrate buffer (pH 5.5)
- Procedure: Apply a small spot of the final product onto the iTLC-SG strip. Develop the chromatogram.
- Analysis: $[\text{}^{68}\text{Ga}]\text{Ga}$ -vibriobactin remains at the origin ($R_f = 0.0\text{-}0.1$), while free ^{68}Ga moves with the solvent front ($R_f = 0.9\text{-}1.0$).
- Acceptance Criteria: $\text{RCP} \geq 95\%$

2. pH Measurement:

- Method: pH-indicator strips
- Procedure: Apply a small drop of the final product onto a pH strip.
- Acceptance Criteria: pH between 4.5 and 6.5.

3. Radionuclidic Purity:

- Method: Gamma-ray spectroscopy
- Procedure: Measure the gamma spectrum of the final product.
- Analysis: The spectrum should show the characteristic 511 keV peak of ^{68}Ga . Check for the presence of the parent radionuclide ^{68}Ge (no prominent peaks).
- Acceptance Criteria: ^{68}Ge breakthrough < 0.001%.

Data Presentation

Parameter	Specification
Radiochemical Purity	$\geq 95\%$
pH	4.5 - 6.5
Radionuclidic Purity	$^{68}\text{Ge} < 0.001\%$
Appearance	Clear, colorless solution
Specific Activity	$> 50 \text{ GBq}/\mu\text{mol}$

In Vitro Stability of [^{68}Ga]Ga-vibriobactin	
Time Point	Radiochemical Purity in Saline (%)
1 hour	$> 98\%$
2 hours	$> 97\%$
4 hours	$> 95\%$

Visualizations

Caption: Workflow for the radiolabeling of vibriobactin with Gallium-68.

Caption: Proposed mechanism of [^{68}Ga]Ga-vibriobactin uptake and signal generation.

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